

# Core Compound Analysis: Physicochemical Properties and Identification

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** *N-Cbz-L-phenylalanine 4-nitroanilide*

**Cat. No.:** *B13394969*

[Get Quote](#)

**N-Cbz-L-phenylalanine 4-nitroanilide**, also known as N-benzyloxycarbonyl-L-phenylalanine p-nitrophenyl ester, is a synthetic molecule specifically engineered for sensitive and continuous monitoring of protease activity. Its molecular structure incorporates a chymotrypsin-specific L-phenylalanine residue, an N-terminal protecting group (carbobenzoxy, Cbz), and a p-nitroanilide (pNA) chromophore. The cleavage of the amide bond between phenylalanine and p-nitroaniline by a protease releases the yellow-colored p-nitroaniline, which can be quantified spectrophotometrically.

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source(s)
CAS Number	2578-84-9	[1]
Molecular Weight	420.41 g/mol	[1]
Molecular Formula	C <sub>23</sub> H <sub>20</sub> N <sub>2</sub> O <sub>6</sub>	[1]
Melting Point	128 °C	[1]
Appearance	White to off-white powder	[2]
Storage Temperature	-15°C	[1]

## Principle of Application: A Chromogenic Substrate for Protease Kinetics

The primary application of **N-Cbz-L-phenylalanine 4-nitroanilide** is in the field of enzymology, where it serves as a reliable substrate for determining the activity of chymotrypsin and other proteases with similar substrate specificity.[3] The enzymatic reaction is based on the hydrolysis of the amide bond, which liberates p-nitroaniline.

The liberated p-nitroaniline has a distinct yellow color in solution and a maximum absorbance at approximately 405 nm.[4] This property allows for the continuous monitoring of the enzymatic reaction in real-time using a spectrophotometer or a microplate reader. The rate of increase in absorbance at 405 nm is directly proportional to the rate of substrate hydrolysis and, consequently, to the concentration of the active enzyme.

## Mechanism of Enzymatic Hydrolysis

The hydrolysis of **N-Cbz-L-phenylalanine 4-nitroanilide** by a serine protease like chymotrypsin follows a well-established two-step mechanism involving acylation and deacylation.

- **Acylation:** The enzyme's active site serine residue attacks the carbonyl carbon of the substrate's phenylalanine, forming a tetrahedral intermediate. This is followed by the collapse of the intermediate, leading to the release of p-nitroaniline and the formation of an acyl-enzyme intermediate.

- Deacylation: A water molecule then attacks the acyl-enzyme intermediate, leading to the formation of another tetrahedral intermediate. This intermediate subsequently collapses, releasing the N-Cbz-L-phenylalanine and regenerating the free enzyme.

For many p-nitroanilide substrates, the acylation step ( $k_2$ ) is the rate-limiting step of the reaction.<sup>[5][6]</sup>

## Experimental Protocol: Kinetic Analysis of Chymotrypsin

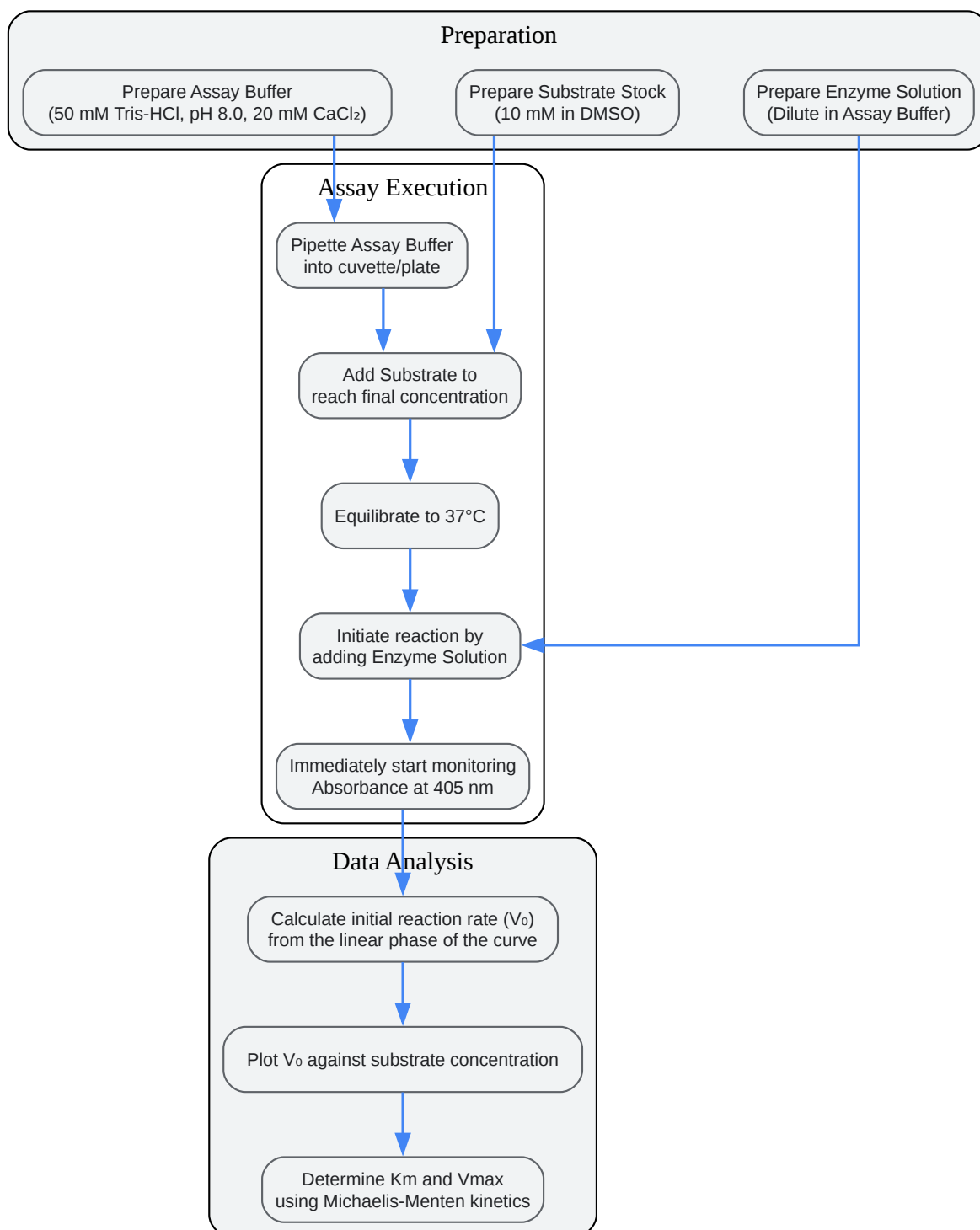
This section provides a detailed, step-by-step methodology for performing a kinetic assay of chymotrypsin using **N-Cbz-L-phenylalanine 4-nitroanilide**. The rationale behind key steps is explained to ensure both procedural accuracy and a deep understanding of the assay's principles.

### Reagent Preparation

- Assay Buffer: 50 mM Tris-HCl, pH 8.0, containing 20 mM CaCl<sub>2</sub>.
  - Causality: Tris buffer provides a stable pH environment optimal for chymotrypsin activity. Calcium ions are essential for the stability and optimal conformation of chymotrypsin.
- Substrate Stock Solution: Prepare a 10 mM stock solution of **N-Cbz-L-phenylalanine 4-nitroanilide** in a suitable organic solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF) due to its limited aqueous solubility.
  - Causality: A high-concentration stock solution in an organic solvent allows for minimal addition to the aqueous assay buffer, thereby avoiding significant effects on enzyme activity.
- Enzyme Solution: Prepare a stock solution of chymotrypsin in 1 mM HCl. Dilute the enzyme to the desired working concentration in the assay buffer just before use.
  - Causality: Storing chymotrypsin in dilute HCl maintains its stability. Dilution into the assay buffer immediately before the experiment ensures optimal activity during the measurement.

## Assay Procedure

The following workflow outlines the key steps for a typical chymotrypsin kinetic assay.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. buyersguidechem.com](http://buyersguidechem.com) [[buyersguidechem.com](http://buyersguidechem.com)]
- [2. lookchem.com](http://lookchem.com) [[lookchem.com](http://lookchem.com)]
- [3. Specificity in the hydrolysis of N-acyl-L-phenylalanine 4-nitroanilides by chymotrypsin - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- [4. coachrom.com](http://coachrom.com) [[coachrom.com](http://coachrom.com)]
- [5. pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- [6. Kinetic Studies of the Effect of pH on the Trypsin-Catalyzed Hydrolysis of N- \$\alpha\$ -benzyloxycarbonyl-L-lysine- p-nitroanilide: Mechanism of Trypsin Catalysis - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Core Compound Analysis: Physicochemical Properties and Identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13394969/docs#core-compound-analysis-physicochemical-properties-and-identification>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)